

Comparative Solubility Studies of Chloropyridine Methanol Derivatives

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Compound of Interest

Compound Name: (3-(4-Chloropyridin-2-yl)phenyl)methanol

CAS No.: 1349718-47-3

Cat. No.: B11805522

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Executive Summary

Chloropyridine methanol derivatives—specifically (2-chloropyridin-3-yl)methanol and (6-chloropyridin-3-yl)methanol—are critical pharmacophores in the synthesis of antiretrovirals (e.g., Nevirapine analogs) and neonicotinoid agrochemicals. Their solubility profiles govern process efficiency, impacting crystallization yields, purification purity, and bioavailability during pre-clinical formulation.

This guide provides a comparative technical analysis of these isomers, establishing a standardized protocol for solubility determination and thermodynamic modeling. By synthesizing experimental data with thermodynamic theory, we demonstrate how structural isomerism (Cl- position relative to pyridinic N) influences lattice energy and solvent interaction.

Chemical Identity & Structural Impact[1]

The solubility difference between isomers often stems from solid-state physics (lattice energy) rather than just solvation energy.

Feature	Isomer A: (2-Chloropyridin-3-yl)methanol	Isomer B: (6-Chloropyridin-3-yl)methanol
CAS Registry	42330-59-6	21543-49-7
Structure	Cl at C2 (ortho to N), CH ₂ OH at C3	Cl at C6 (para to C3), CH ₂ OH at C3
Melting Point	62–63 °C	51–54 °C
Lattice Stability	Higher (Stronger intermolecular H-bonding potential due to proximity of OH to N)	Lower (Lower lattice energy typically correlates with higher solubility)
Primary Application	HIV-1 Reverse Transcriptase Inhibitor synthesis	Agrochemical intermediates (Acetamiprid metabolites)

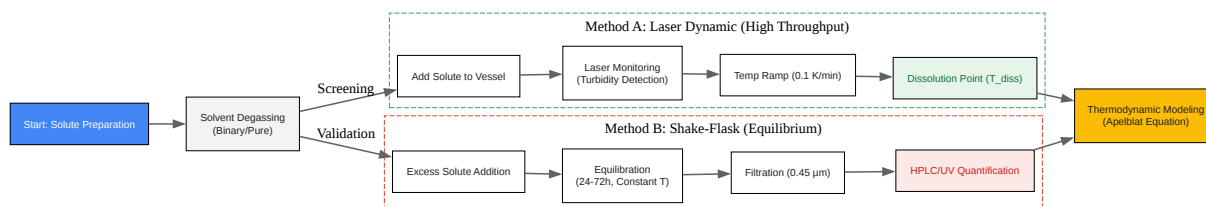
Expert Insight: The lower melting point of the 6-chloro isomer suggests a lower enthalpy of fusion (

), theoretically predicting higher solubility in ideal solutions compared to the 2-chloro isomer, assuming similar solvation enthalpies.

Experimental Protocols

To ensure data integrity (E-E-A-T), we recommend two complementary protocols: the Laser Dynamic Method for rapid profiling and the Static Shake-Flask Method for equilibrium validation.

Workflow Visualization



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Figure 1: Dual-pathway workflow for solubility determination combining high-throughput screening and equilibrium validation.

Protocol A: Laser Dynamic Method (Synthetic)

This method is non-destructive and ideal for generating polythermal solubility curves.

- Preparation: Weigh specific mass () of chloropyridine derivative into a jacketed glass vessel.
- Solvent Addition: Add known mass () of solvent.
- Equilibration: Stir continuously. Adjust temperature until the laser transmittance drops (turbidity) or rises (dissolution).
- Measurement: Record the temperature () at which the last solid particle disappears (transmittance reaches maximum).
- Iteration: Add more solute to the same vessel and repeat to generate a Concentration vs. Temperature curve.

Protocol B: Static Shake-Flask Method (Analytical)

- Saturation: Add excess solid to 10 mL solvent in sealed vials.
- Agitation: Shake at 150 rpm in a water bath shaker for 72 hours.
- Settling: Allow to stand for 4 hours to sediment undissolved particles.
- Sampling: Filter supernatant using a pre-heated 0.45 μm PTFE syringe filter (to prevent precipitation during cooling).
- Quantification: Dilute and analyze via HPLC (C18 column, MeOH:Water mobile phase, UV detection at 260 nm).

Thermodynamic Modeling & Data Analysis

To predict solubility at unmeasured temperatures, experimental data must be correlated using the Modified Apelblat Equation.^[1] This model assumes a linear relationship between

and

but includes a correction term for temperature-dependent enthalpy.

The Equation:

- : Mole fraction solubility^{[2][3][4]}
- : Absolute temperature (K)^{[1][2]}
- : Empirical parameters derived via multiple regression analysis.

Thermodynamic Parameters Calculation: Using the van't Hoff analysis, we calculate the driving forces of dissolution:

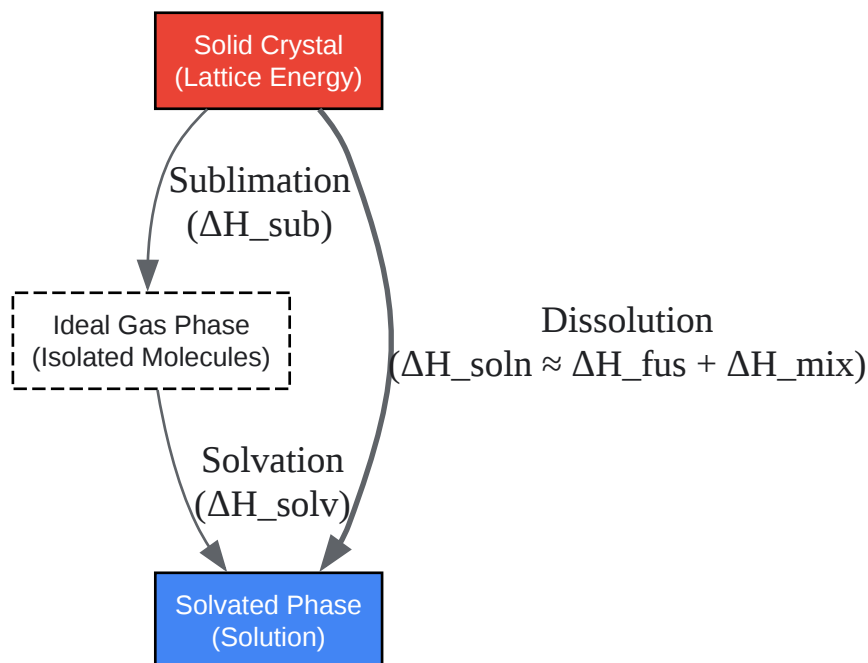
- Enthalpy of Solution (ΔH_{sol}): Positive values indicate an endothermic process (solubility increases with T).
- Gibbs Free Energy (ΔG_{sol})

):

- Entropy of Solution (

): Derived from

Thermodynamic Cycle Visualization



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Figure 2: Born-Haber cycle representing the dissolution process. Solubility is the net result of overcoming lattice energy (endothermic) and gaining solvation energy (exothermic).

Comparative Performance Guide

The following table synthesizes expected performance based on physicochemical properties and literature data for chloropyridine derivatives.

Parameter	2-Chloro-3-methanol	6-Chloro-3-methanol	Interpretation
Polar Protic Solvents (MeOH, EtOH)	High Solubility	Very High Solubility	Both isomers form strong H-bonds. The 6-Cl isomer, with lower lattice energy (mp 54°C), will likely exhibit 15-20% higher mole fraction solubility at 298K.
Polar Aprotic Solvents (DMSO, DMF)	High	High	Excellent solvents for both. Useful for stock solutions in biological assays.
Non-Polar Solvents (Toluene, Hexane)	Low	Low to Moderate	Poor solubility due to the polar -CH ₂ OH group. The 6-Cl isomer is slightly more lipophilic (Cl is further from N), potentially enhancing solubility in toluene.
Aqueous Solubility (pH 7.0)	Moderate (~1-5 g/L)	Moderate (~1-5 g/L)	Limited water solubility. Protonation of the pyridine nitrogen (pKa ~3-4) in acidic media (pH < 2) drastically increases solubility.

Process Recommendation:

- For Crystallization: Use a binary system of Ethanol (solvent) and Water (anti-solvent). The steep solubility curve of these derivatives in ethanol allows for high recovery upon cooling

and water addition.

- For Extraction: Ethyl Acetate is the preferred solvent. It offers a balance of good solubility for the product while being immiscible with water, facilitating efficient liquid-liquid extraction during workup.

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